

An In-depth Technical Guide to the Chemical Properties of 2-Methyloctacosane

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Compound of Interest

Compound Name: 2-Methyloctacosane

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Introduction

2-Methyloctacosane, also known as isononacosane, is a long-chain branched alkane with the chemical formula C₂₉H₆₀.^[1] As a saturated hydrocarbon, it is characterized by its high stability and low reactivity due to the presence of strong, non-polar carbon-carbon and carbon-hydrogen bonds.^[1] This compound is found in various natural sources, including certain plant waxes, and has been identified as a component in the epicuticular hydrocarbons of some insects.^{[1][2]} Its hydrophobic nature and physical properties make it a subject of interest in fields such as materials science, organic chemistry, and metabolomics.^{[1][2]} This guide provides a comprehensive overview of the known chemical and physical properties of **2-methyloctacosane**, presents available experimental data in a structured format, and outlines a general experimental workflow for its analysis.

Chemical and Physical Properties

2-Methyloctacosane is a colorless and odorless solid at room temperature.^[1] It is practically insoluble in water but soluble in organic solvents, a characteristic typical of long-chain alkanes.^{[1][2]} The following table summarizes the key quantitative data available for **2-methyloctacosane**.

Property	Value	Source
Molecular Formula	C29H60	[1] [3]
Molecular Weight	408.79 g/mol	[4]
408.8 g/mol	[3]	
408.7867 g/mol	[5] [6]	
Monoisotopic Molecular Weight	408.46950192 Da	[7]
CAS Registry Number	1560-98-1	[1] [3] [5] [7]
Boiling Point	413.00 to 414.00 °C @ 760.00 mm Hg (estimated)	[7] [8]
413.9 °C @ 760 mmHg	[5]	
Melting Point	43.7 °C (estimated)	[5]
Density	0.805 g/cm ³	[5]
Water Solubility	3.2e-10 mg/L @ 25 °C (estimated)	[7]
3.185e-010 mg/L @ 25 °C (estimated)	[8]	
Vapor Pressure	1.11E-06 mmHg @ 25°C	[5]
0.000001 mmHg @ 25.00 °C (estimated)	[8]	
Flash Point	158.8 °C (318.00 °F) TCC (estimated)	[5] [8]
LogP (Octanol/Water Partition Coefficient)	15.981 (estimated)	[7] [8]
11.41480	[5]	
15.6 (XLogP3)	[3] [5]	
Refractive Index	1.4539 (estimate)	[5]

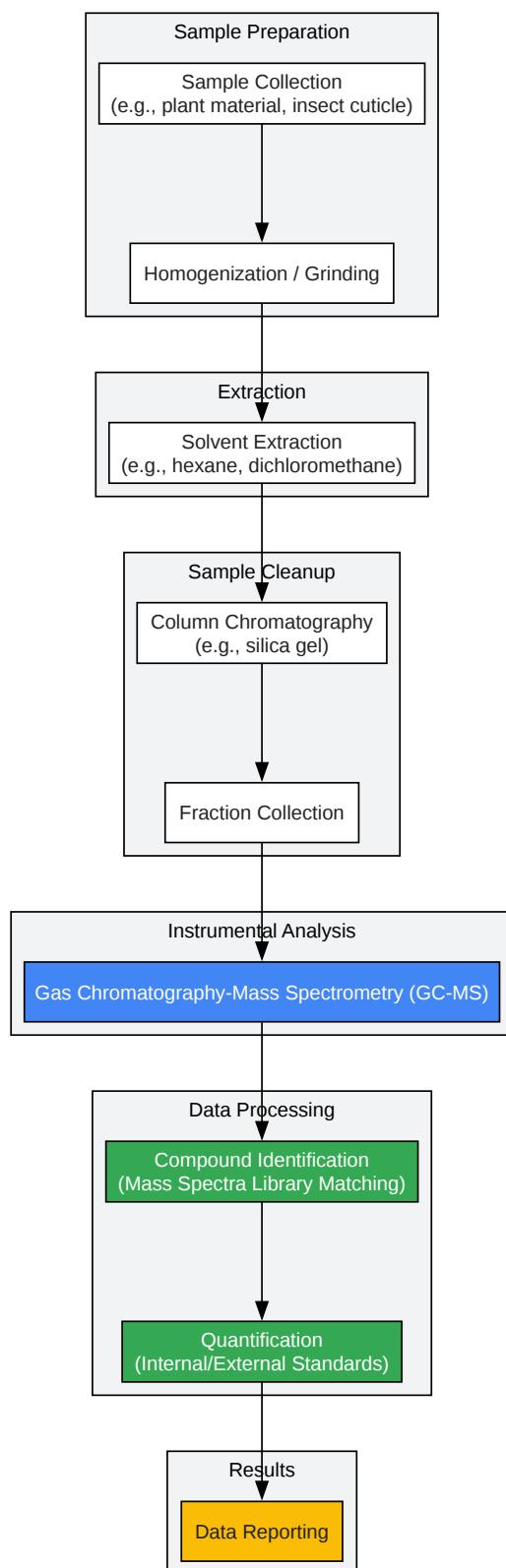
Kovats Retention Index (Standard non-polar)	2860, 2862, 2864, 2865, 2865.7	[3]
Kovats Retention Index (Semi-standard non-polar)	2857, 2858, 2860.6, 2864	[3]

Experimental Protocols

Detailed experimental protocols for the determination of the specific chemical properties of **2-methyloctacosane** are not widely published. However, general methodologies for the analysis of long-chain alkanes are well-established and can be applied to this compound.

General Workflow for Alkane Analysis

A typical experimental workflow for the extraction, identification, and quantification of a long-chain alkane like **2-methyloctacosane** from a biological or environmental matrix is outlined below. This process generally involves sample preparation, extraction, cleanup, and instrumental analysis, primarily using gas chromatography coupled with mass spectrometry (GC-MS).

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